

An In-depth Technical Guide to Scandium Carbonate: CAS Numbers and Safety Data

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Compound of Interest

Compound Name: Scandium carbonate

Cat. No.: B8780722

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifiers and safety data for **scandium carbonate**. The information is compiled for professionals in research, scientific, and drug development fields, presenting available data in a structured format to facilitate easy reference and comparison.

Chemical Identification and Physical Properties

Scandium carbonate exists in two primary forms: anhydrous and hydrated. Each form has a distinct CAS number and slight variations in its properties.

Table 1: Chemical Identifiers for **Scandium Carbonate**

Property	Scandium Carbonate (Anhydrous)	Scandium Carbonate (Hydrated)
Chemical Formula	$\text{Sc}_2(\text{CO}_3)_3$	$\text{Sc}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$
CAS Number	51299-79-7[1]	5809-49-4[2][3]
EC Number	257-117-7[1]	257-117-7[2]
Molecular Weight	269.94 g/mol (anhydrous basis)[3]	287.95 g/mol (for monohydrate)[4]
Synonyms	Di-scandium tricarbonate	Scandium(III) carbonate hydrate, Carbonic acid scandium salt (3:2) hydrate[2][3]

Table 2: Physical and Chemical Properties of **Scandium Carbonate**

Property	Value	Notes
Appearance	White, odorless solid[5]	
Solubility in Water	Insoluble (Anhydrous)[1][6], Soluble (Hydrated)[2][7]	The solubility of scandium carbonate is reported differently across sources, which may be attributed to the specific form (anhydrous vs. hydrated) and the definition of "soluble." The hydrated form is generally considered to have some solubility in water.[2][7]
Melting Point	830 °C (decomposes)[6]	Decomposes upon heating to form scandium oxide and carbon dioxide.
Stability	Stable under normal conditions.[5]	

Safety and Hazard Information

Based on available Safety Data Sheets (SDS), **scandium carbonate** is generally not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard.^[5]

However, as with any chemical, appropriate safety precautions should be observed.

Table 3: Hazard Identification and Safety Ratings

Hazard Identification	Rating	Source
HMIS Rating	Health: 1, Flammability: 1, Reactivity: 1	ProChem, Inc. SDS ^[8]
NFPA Rating	Health: 1, Fire: 1, Reactivity: 1	ProChem, Inc. SDS ^[8]

Rating Scale: 0 = Minimal, 1 = Slight, 2 = Moderate, 3 = Serious, 4 = Severe

2.1. Toxicological Data

Detailed quantitative toxicological data for **scandium carbonate**, such as LD50 values, are not readily available in the public domain. The toxicological properties have not been fully investigated.^[5]

Qualitative Toxicological Information:

- Inhalation: May cause irritation to the respiratory tract.^[8]
- Skin Contact: May cause slight to mild skin irritation.^[8]
- Eye Contact: May cause slight to mild eye irritation.^[8]
- Ingestion: May lead to symptoms such as dizziness, abdominal cramps, and vomiting.^[8]

2.2. Safe Handling and Personal Protective Equipment (PPE)

Standard laboratory safety practices should be followed when handling **scandium carbonate**.

Table 4: Recommended Safe Handling Procedures and PPE

Precaution	Recommendation
Ventilation	Use in a well-ventilated area.
Eye Protection	Wear safety glasses with side-shields or goggles.[5]
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.[5]
Respiratory Protection	Not required under normal use conditions. A particle filter respirator is recommended if dust is generated.[5]
Hygiene	Handle in accordance with good industrial hygiene and safety practice.[5]

2.3. First Aid Measures

Table 5: First Aid Measures for **Scandium Carbonate** Exposure

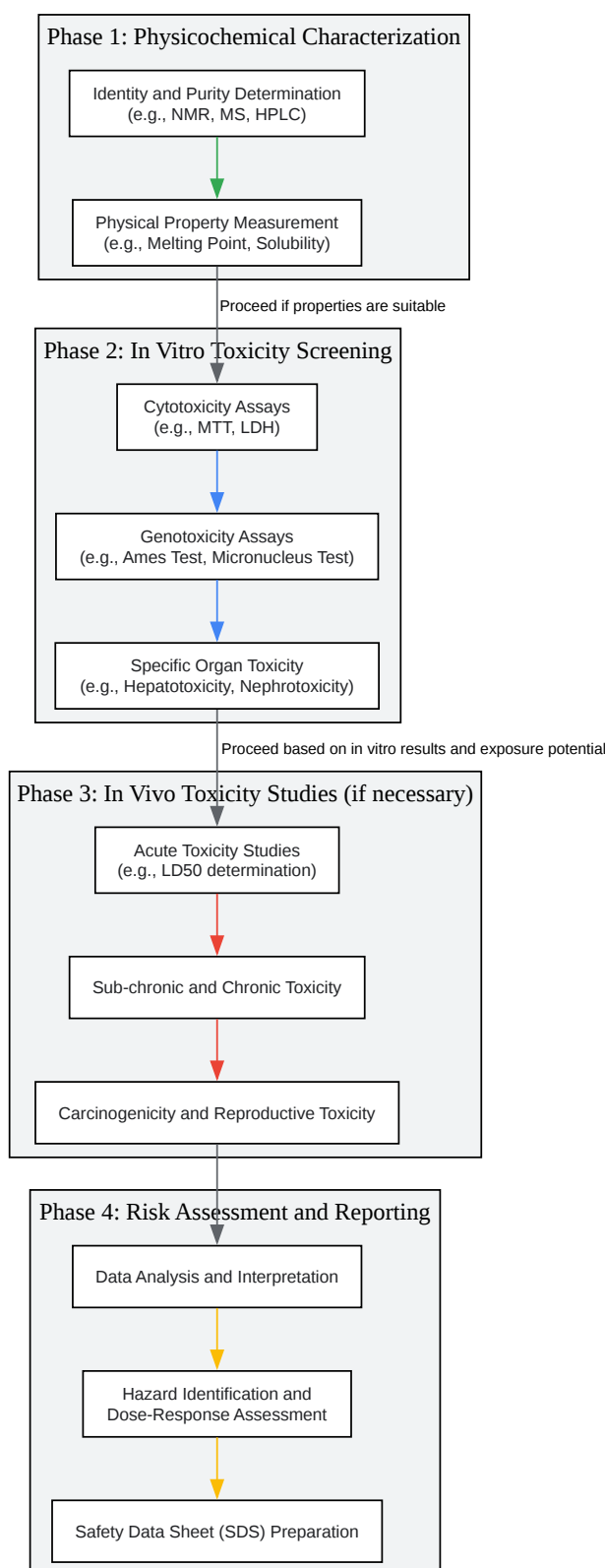
Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. Seek medical attention if symptoms occur.[5]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[5][8]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[5]

Environmental Impact

Specific data on the environmental impact of **scandium carbonate** is limited. The focus of environmental studies has been on the broader impact of scandium production and recycling. [9][10][11] Scandium-containing waste from industrial processes is a growing concern, and efforts are being made to develop safe recycling methods.[9]

Experimental Protocols for Safety Assessment

Detailed experimental protocols for the safety assessment of **scandium carbonate** are not publicly available. The following is a generalized workflow for assessing the safety of a chemical compound, which can be adapted for **scandium carbonate**.



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Generalized workflow for chemical safety assessment.

Methodology for Key Experiments:

- Cytotoxicity Assays (e.g., MTT Assay):
 - Cell Culture: Plate cells (e.g., HepG2 for liver toxicity) in a 96-well plate and incubate for 24 hours.
 - Compound Treatment: Treat the cells with various concentrations of **scandium carbonate** dissolved in a suitable solvent for a specified period (e.g., 24, 48, 72 hours).
 - MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
 - Solubilization: Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
 - Data Acquisition: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader. The absorbance is proportional to the number of viable cells.
- Genotoxicity Assays (e.g., Ames Test):
 - Bacterial Strains: Use several strains of *Salmonella typhimurium* with mutations in the histidine operon.
 - Metabolic Activation: Prepare a mixture of the test compound with and without a liver extract (S9 fraction) for metabolic activation.
 - Exposure: Expose the bacterial strains to different concentrations of the **scandium carbonate** mixture.
 - Plating: Plate the treated bacteria on a minimal agar medium lacking histidine.
 - Incubation and Analysis: Incubate the plates for 48-72 hours and count the number of revertant colonies. A significant increase in the number of revertant colonies compared to the control indicates mutagenic potential.

This guide provides a summary of the currently available information on **scandium carbonate**. It is important to note the lack of extensive, publicly available quantitative toxicological and

environmental data. Researchers and professionals should always consult the most recent Safety Data Sheet from their supplier and handle this chemical with appropriate care.

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